

Primary Synthesis Route: Sulfonation of Ethylbenzene

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Compound of Interest

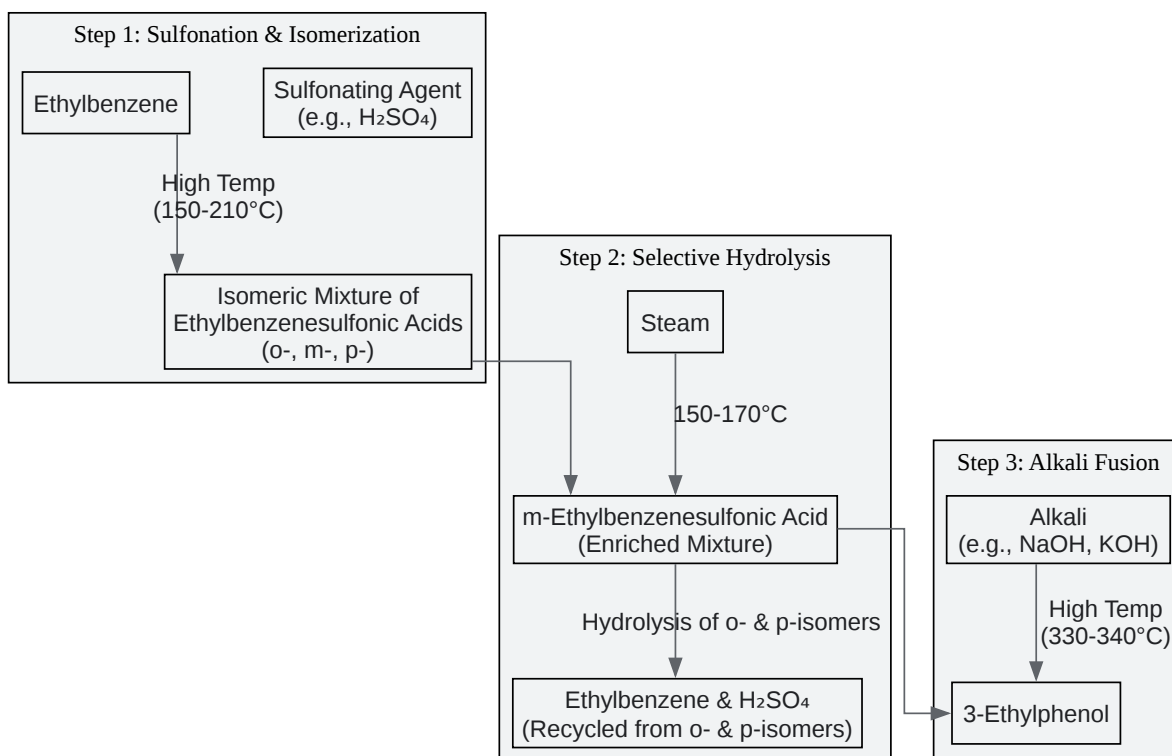
Compound Name: 3-Ethylphenol

Cat. No.: B1664133

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The conventional and most established method for producing **3-ethylphenol** from ethylbenzene is a multi-stage process involving sulfonation, isomeric rearrangement, selective hydrolysis, and alkali fusion.^{[2][3][4]} This pathway is designed to selectively produce the meta-isomer, which is often challenging to obtain through direct alkylation methods.

The overall workflow for this synthesis is depicted below.



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References

- 1. WO2016187678A1 - Production of 3-alkylphenols and uses thereof - Google Patents [patents.google.com]
- 2. 3-Ethylphenol | C₈H₁₀O | CID 12101 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. nbinno.com [nbinno.com]
- 4. Page loading... [guidechem.com]
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